

Essential Guide to the Safe Disposal of (6E)-SR 11302

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Compound of Interest

Compound Name: (6E)-SR 11302

Cat. No.: B15602442

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This document provides a comprehensive, step-by-step guide for the safe disposal of **(6E)-SR 11302**, a synthetic retinoid and an inhibitor of the AP-1 transcription factor.

Chemical and Hazard Profile

(6E)-SR 11302 is a laboratory chemical used in research to investigate the role of AP-1 in various signaling pathways.^{[1][2][3]} While some suppliers may classify it as a non-hazardous substance, it is crucial to handle it with care, as with all research chemicals whose toxicological properties may not be fully elucidated.^[4] Related retinoid compounds are known to have potential hazards, including skin irritation and reproductive toxicity.^{[5][6]}

Quantitative Data Summary

Property	Value	Reference
CAS Number	160162-42-5	[1][4]
Molecular Formula	C ₂₆ H ₃₂ O ₂	[1][4]
Molecular Weight	376.53 g/mol	[4]
Recommended Storage	-80°C, protect from light	[2][4]

Personal Protective Equipment (PPE)

Before handling **(6E)-SR 11302**, ensure the following personal protective equipment is worn:

- Eye Protection: Safety glasses with side shields or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A lab coat is mandatory.
- Respiratory Protection: If handling the powder outside of a ventilated enclosure, a NIOSH-approved respirator may be necessary.

Step-by-Step Disposal Protocol

This protocol outlines the essential steps for the safe disposal of **(6E)-SR 11302** waste, including unused product, contaminated materials, and empty containers.

1. Waste Segregation and Collection:

- Solid Waste:
 - Collect unused **(6E)-SR 11302** powder and any materials contaminated with the solid (e.g., weighing paper, pipette tips, gloves) in a designated, labeled hazardous waste container.
 - The container should be made of a material compatible with the chemical and have a secure lid.

- Liquid Waste:
 - For solutions of **(6E)-SR 11302**, collect the waste in a designated, labeled hazardous waste container for liquid chemical waste.
 - Do not mix with other incompatible waste streams.
- Contaminated Sharps:
 - Any sharps (e.g., needles, razor blades) contaminated with **(6E)-SR 11302** should be disposed of in a designated sharps container for chemical contamination.

2. Labeling of Waste Containers:

- All waste containers must be clearly labeled with the following information:
 - The words "Hazardous Waste"
 - The full chemical name: "**(6E)-SR 11302**"
 - The primary hazard(s) associated with the waste (e.g., "Chemical Waste," "Potentially Toxic").
 - The date the waste was first added to the container.
 - The name of the principal investigator or laboratory contact.

3. Storage of Chemical Waste:

- Store waste containers in a designated satellite accumulation area within the laboratory.
- Ensure the storage area is secure, well-ventilated, and away from sources of ignition or incompatible materials.[\[4\]](#)
- Keep waste containers closed at all times, except when adding waste.

4. Disposal of Empty Containers:

- Empty containers that once held **(6E)-SR 11302** should be triple-rinsed with a suitable solvent (e.g., ethanol or acetone).
- The rinsate must be collected and disposed of as hazardous liquid waste.
- After triple-rinsing, the container can be disposed of as non-hazardous laboratory glass or plastic, in accordance with institutional guidelines. Deface the original label before disposal.

5. Final Disposal:

- Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Do not dispose of **(6E)-SR 11302** down the drain or in the regular trash.^{[6][7]} This is to prevent environmental contamination.

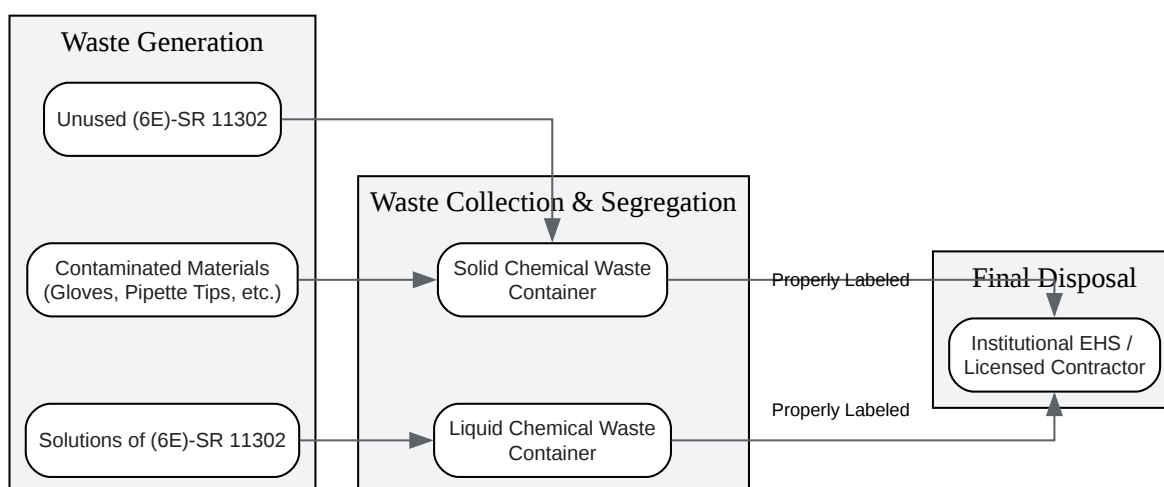
Spill and Emergency Procedures

In the event of a spill:

- Evacuate and Alert: Evacuate the immediate area and alert your colleagues and supervisor.
- Control the Spill: If it is safe to do so, prevent the spread of the spill. For solid spills, avoid creating dust.^[7] For liquid spills, use an absorbent material to contain the spill.
- Clean-up:
 - Wear appropriate PPE.
 - For solid spills, carefully sweep or vacuum the material and place it in a labeled hazardous waste container.^[7]
 - For liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a labeled hazardous waste container.
 - Decontaminate the spill area with a suitable solvent, collecting the cleaning materials as hazardous waste.

- Report: Report the spill to your institution's EHS office.

Disposal Workflow Diagram



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